

Sahel's Militant Landscape: A Comparative Analysis of Salafi-Jihadist Groups

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N'Djamena, Chad – The Sahel region of Africa continues to be a critical theater in the global struggle against Salafi-jihadist extremism. A complex web of groups, primarily affiliated with Al-Qaeda and the Islamic State, exploit vast, under-governed spaces, ethnic tensions, and local grievances to advance their agendas. This guide provides a comparative analysis of the most prominent Salafi-jihadist organizations operating in the Sahel, with a focus on Jama'at Nasr al-Islam wal Muslimin (JNIM) and the Islamic State in the Sahel Province (ISSP), offering quantitative data on their activities, insights into their operational methodologies, and visualizations of their organizational structures and relationships. This analysis is intended for researchers, security analysts, and policymakers engaged in understanding and addressing the evolving threat landscape in the region.

Overview of Major Salafi-Jihadist Factions

The Salafi-jihadist movement in the Sahel is dominated by two major coalitions: the Al-Qaeda-aligned Jama'at Nasr al-Islam wal Muslimin (JNIM) and the Islamic State in the Sahel Province (ISSP), formerly known as the Islamic State in the Greater Sahara (ISGS). While both espouse a Salafi-jihadist ideology and seek to establish states governed by their interpretation of Islamic law, they differ significantly in their strategies, governance models, and target selection.

Jama'at Nasr al-Islam wal Muslimin (JNIM), formed in 2017, operates as a coalition of several pre-existing groups, including Al-Qaeda in the Islamic Maghreb (AQIM)'s Sahara branch, Ansar Dine, Katiba Macina, and Al-Mourabitoun.^[1] Led by the influential Tuareg figure Iyad Ag Ghaly,

JNIM has adopted a strategy of embedding itself within local communities, exploiting grievances, and at times providing rudimentary governance and justice to win support.[1][2]

The Islamic State in the Sahel Province (ISSP), on the other hand, follows the more brutal and uncompromising approach of its parent organization. ISSP often engages in large-scale attacks on both military and civilian targets, employing a strategy of intimidation and coercion to establish control.[3][4] The group has been responsible for numerous mass-casualty events and seeks to impose its rigid interpretation of Islamic law through force.

Beyond these two major players, other groups such as Ansaru, a splinter faction of Boko Haram aligned with Al-Qaeda, and remnants of Boko Haram itself, continue to operate in the wider Sahelian and Lake Chad Basin regions, occasionally collaborating with or competing against JNIM and ISSP.

Quantitative Data on Group Activities (2023-2024)

The following table summarizes available quantitative data on the main Salafi-jihadist groups in the Sahel, focusing on estimated fighter strength and reported fatalities from their activities in 2023 and the first half of 2024. Data is aggregated from open-source intelligence, conflict monitoring organizations, and United Nations reports.

Group	Affiliation	Estimated Fighter Strength (2024)	Reported Fatalities (2023)	Reported Fatalities (Jan-Jul 2024)	Primary Areas of Operation
Jama'at Nasr al-Islam wal Muslimin (JNIM)	Al-Qaeda	5,000 - 6,000	1,454 (increase of 46% from 2022)	Over 1,000 (as of June 2025)	Mali, Burkina Faso, Niger
Islamic State in the Sahel Province (ISSP)	Islamic State	Several hundred	Over 700 (in clashes with JNIM alone)	7,620 (across three Sahelian states, in conjunction with JNIM)	Mali-Niger-Burkina Faso tri-border area

Note: Casualty figures are often difficult to attribute with certainty and may include combatants and civilians. The significant number of fatalities in the first half of 2024 reflects the overall intensification of the conflict in the Sahel.

Methodologies of Operation

This section details the common operational methodologies employed by Salafi-jihadist groups in the Sahel, akin to experimental protocols in a scientific context. These methods are adapted to the local environment and the strategic objectives of each group.

Complex Attacks on Security Forces

- Objective: To inflict significant casualties, capture weaponry and equipment, and undermine state authority.
- Methodology:
 - Reconnaissance: Extensive surveillance of military bases, checkpoints, and convoys, often aided by local informants.
 - Initiating Assault: The attack often begins with one or more Vehicle-Borne Improvised Explosive Devices (VBIEDs) or Suicide Vehicle-Borne Improvised Explosive Devices (SVBIEDs) to breach defenses and create chaos.
 - Ground Assault: A large contingent of fighters, often on motorcycles, follows the initial blast, engaging remaining defenders with small arms, machine guns, and rocket-propelled grenades.
 - Looting: Once the position is overrun, fighters systematically collect weapons, ammunition, vehicles, and other supplies.
 - Withdrawal: A planned withdrawal route is used to exfiltrate fighters and captured materiel before reinforcements can arrive.

Improvised Explosive Device (IED) Emplacement and Ambush

- Objective: To disrupt military patrols, inflict casualties with minimal direct engagement, and control key transportation routes.
- Methodology:
 - IED Construction: Devices are often constructed using a combination of commercial and military-grade explosives, frequently triggered by pressure plates or command wires.
 - Emplacement: IEDs are buried along roads known to be used by security forces or international patrols.
 - Ambush (Optional): The IED detonation may be the primary attack, or it may be used to initiate a more complex ambush where fighters are positioned to attack the disabled vehicles and responding forces.
 - Propaganda: JNIM has been known to issue apologies if IEDs inadvertently harm civilians, a tactic to maintain some level of local support.

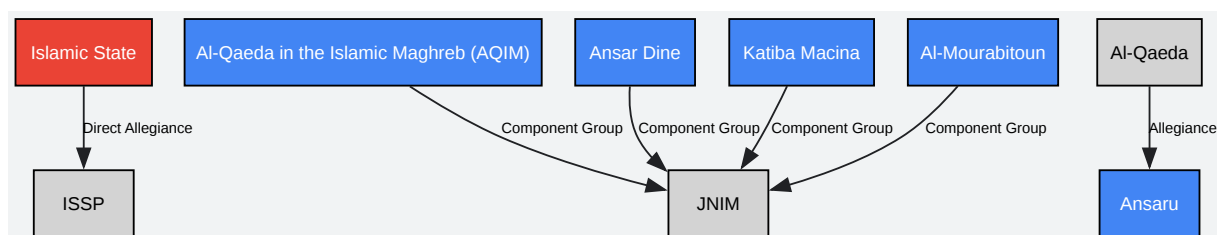
Governance and Population Control

- Objective: To establish and maintain control over territory and populations, extract resources, and recruit new members.
- Methodology (JNIM):
 - Exploitation of Grievances: Capitalize on existing ethnic tensions and feelings of marginalization by state authorities.
 - Provision of Services: Offer rudimentary justice through Sharia courts and mediate local disputes.
 - Taxation: Impose "zakat" (Islamic tax) on local populations and economic activities.
 - Local Agreements: Forge alliances with local leaders and communities to secure safe passage and intelligence.
- Methodology (ISSP):

- Intimidation and Coercion: Use extreme violence, including public executions and amputations, to enforce compliance with their interpretation of Islamic law.
- Forced Taxation: Levy taxes on communities under their control.
- Disruption of State Services: Actively work to dismantle state presence, including attacking schools and government buildings.

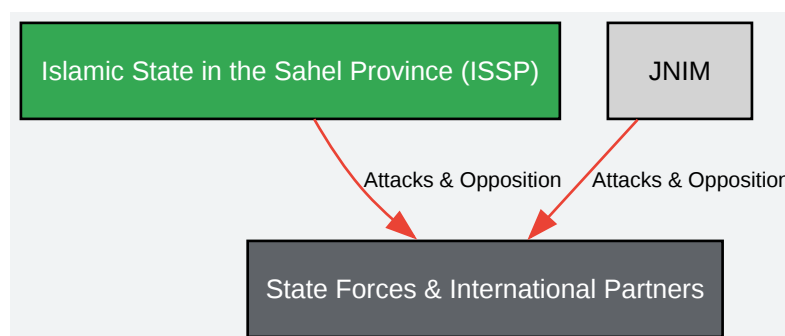
Visualizing a Complex Web: Affiliations and Rivalries

The following diagrams, generated using Graphviz (DOT language), illustrate the key relationships between Salafi-jihadist groups in the Sahel.



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Caption: Affiliation structure of major Salafi-jihadist groups in the Sahel.



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Caption: Primary conflict dynamics between Salafi-jihadist groups and state actors.

Conclusion

The Salafi-jihadist landscape in the Sahel is dynamic and continues to evolve. While JNIM and ISSP represent the most significant threats, their differing strategies and the ongoing conflict between them present both challenges and opportunities for regional and international actors. A nuanced understanding of their operational methodologies, recruitment drivers, and governance models is essential for developing effective counter-terrorism and stabilization strategies. Continued monitoring and data collection are critical to keeping pace with the shifting dynamics of this complex and violent extremist ecosystem.

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